

# Bakkenolide B: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bakkenolide B*

Cat. No.: *B103242*

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## Introduction

**Bakkenolide B** is a sesquiterpenoid lactone isolated from the leaves and flower buds of *Petasites japonicus*.<sup>[1][2]</sup> It has garnered significant interest within the scientific community for its potent anti-inflammatory and anti-allergic properties.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of **Bakkenolide B**, including its chemical properties, biological activities, and underlying mechanisms of action, with a focus on its potential as a therapeutic agent. Detailed experimental protocols from key studies are provided to facilitate further research and development.

## Chemical Properties

Property	Value	Reference
CAS Number	18455-98-6	[1]
Molecular Formula	C22H30O6	
Molecular Weight	390.47 g/mol	
IUPAC Name	[(2R,3R,3aR,4S,7S,7aR)-3-acetyloxy-7,7a-dimethyl-4'-methylidene-2'-oxospiro[3,3a,4,5,6,7-hexahydro-1H-indene-2,3'-oxolane]-4-yl] (Z)-2-methylbut-2-enoate	
Synonyms	Fukinolide, (-)-Bakkenolide B	

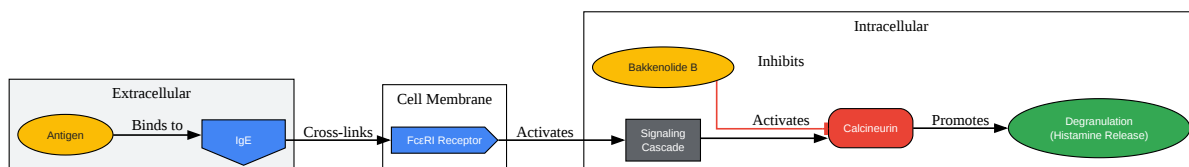
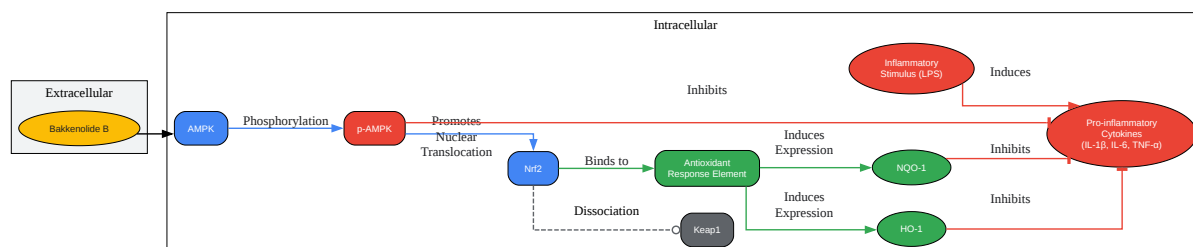
## Biological Activities and Mechanisms of Action

**Bakkenolide B** has demonstrated significant therapeutic potential in preclinical studies, primarily through its modulation of inflammatory and allergic responses.

### Anti-inflammatory and Anti-neuroinflammatory Effects

**Bakkenolide B** exhibits potent anti-inflammatory activity, particularly in the context of neuroinflammation. In lipopolysaccharide (LPS)-stimulated microglial cells, **Bakkenolide B** has been shown to significantly reduce the production of pro-inflammatory cytokines, including interleukin (IL)-1 $\beta$ , IL-6, IL-12, and tumor necrosis factor (TNF)- $\alpha$ . This effect is accompanied by a reduction in reactive oxygen species (ROS) production.

The primary mechanism underlying these effects is the activation of the AMP-activated protein kinase (AMPK) and the subsequent induction of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.



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## References

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